

# In-Depth Technical Guide: Safety and Handling of Tetrahexyl Orthosilicate

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## Compound of Interest

Compound Name: Tetrahexyl orthosilicate

Cat. No.: B1593683

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Disclaimer: Comprehensive safety and handling data for **tetrahexyl orthosilicate** is not readily available in published literature. This guide provides the limited information available for **tetrahexyl orthosilicate** and extrapolates potential hazards and handling precautions based on the well-studied analogue, tetraethyl orthosilicate (TEOS). This information should be used as a preliminary guide for risk assessment, and all handling of **tetrahexyl orthosilicate** should be conducted by trained professionals with appropriate caution and personal protective equipment.

## Chemical Identification and Physical Properties

**Tetrahexyl orthosilicate** is an organic chemical compound, the tetrahexyl ester of orthosilicic acid. Limited experimental data is available for its physical and chemical properties. The following table summarizes available computed data for **tetrahexyl orthosilicate** and experimental data for the related compound, tetraethyl orthosilicate (TEOS), for comparison.

Property	Tetrahexyl Orthosilicate (Computed)	Tetraethyl Orthosilicate (Experimental)
Molecular Formula	C <sub>24</sub> H <sub>52</sub> O <sub>4</sub> Si	C <sub>8</sub> H <sub>20</sub> O <sub>4</sub> Si[1]
Molecular Weight	432.8 g/mol	208.33 g/mol [2]
Appearance	-	Clear, colorless liquid with a faint, sweet odor[3]
Boiling Point	-	168 °C[1]
Melting Point	-	-77 °C
Flash Point	-	45 °C[1]
Density	-	0.933 g/mL at 20°C[1]
Vapor Pressure	-	<1 mm Hg at 20 °C[1]
Vapor Density	-	7.2 (air = 1)[1]
Solubility in Water	-	Reacts with water[4]
Autoignition Temperature	-	Not Determined[3]
Lower Explosive Limit	-	Not Determined[3]
Upper Explosive Limit	-	Not Determined[3]

## Hazard Identification and Classification (Based on Tetraethyl Orthosilicate)

As no specific GHS classification for **tetrahexyl orthosilicate** is available, the classification for tetraethyl orthosilicate is provided as a potential indicator of hazards.

GHS Classification of Tetraethyl Orthosilicate:

- Flammable Liquids: Category 3[2][5]
- Acute Toxicity, Inhalation: Category 4[6]

- Serious Eye Damage/Eye Irritation: Category 2A[5][6]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[5][6]

Signal Word: Warning[6]

Hazard Statements (based on TEOS):

- H226: Flammable liquid and vapor.[5][6][7]
- H319: Causes serious eye irritation.[5][6][7]
- H332: Harmful if inhaled.[6][7]
- H335: May cause respiratory irritation.[6][7]

## First-Aid Measures (Based on Tetraethyl Orthosilicate)

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] If eye irritation persists, get medical advice/attention.[9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Fire-Fighting Measures (Based on Tetraethyl Orthosilicate)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Flammable liquid and vapor. Vapors are heavier than air and may spread along floors. Vapors may form explosive mixtures with air.[10] Hazardous decomposition products include carbon oxides and silicon oxides.
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus and full protective gear.[10][11]

## Accidental Release Measures (Based on Tetraethyl Orthosilicate)

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Containment and Cleaning Up:** Contain spillage, and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.

## Handling and Storage (Based on Tetraethyl Orthosilicate)

- **Precautions for Safe Handling:** Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition - No smoking. Take measures to prevent the buildup of electrostatic charge. Use explosion-proof equipment.[\[9\]](#)
- **Conditions for Safe Storage:** Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place. Containers that are opened must be carefully resealed and kept upright to prevent leakage. Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

## Personal Protective Equipment (Based on Tetraethyl Orthosilicate)

Protection Type	Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield. <a href="#">[11]</a>
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Wear appropriate protective clothing to prevent skin exposure. <a href="#">[11]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[10]</a>
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

## Toxicological Information (Based on Tetraethyl Orthosilicate)

Toxicity Endpoint	Results
Acute Oral Toxicity (LD50)	> 2,500 mg/kg (Rat, OECD Test Guideline 423)
Acute Dermal Toxicity (LD50)	5,878 mg/kg (Rabbit)
Skin Corrosion/Irritation	No skin irritation (Rabbit, OECD Test Guideline 404)
Serious Eye Damage/Irritation	Causes serious eye irritation.
Skin Sensitization	Did not cause sensitization on laboratory animals (Guinea pig, OECD Test Guideline 406)
Germ Cell Mutagenicity	Negative (in vitro assay, Chinese hamster ovary cells)
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	No observed adverse effect level (NOAEL): 10 - 50 mg/kg (Rat, Gavage)

## Experimental Protocols

Detailed methodologies for key toxicological studies are based on OECD guidelines.

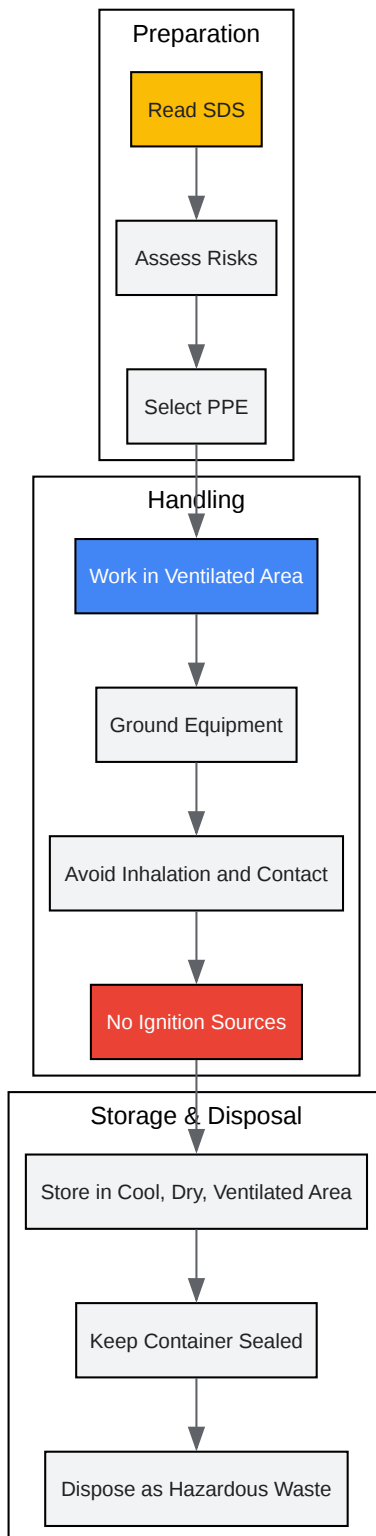
- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This method is used to assess the acute oral toxicity of a substance.<sup>[12]</sup> The test involves administering the substance to animals in a stepwise procedure with a limited number of animals at each step.<sup>[13]</sup> The outcome is the classification of the substance into a GHS category based on the observed mortality.<sup>[14]</sup>
- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This test evaluates the potential of a substance to cause skin irritation or corrosion.<sup>[15]</sup> A small amount of the test substance is applied to the shaved skin of a rabbit for a defined period.<sup>[16]</sup> The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.<sup>[16][17]</sup>

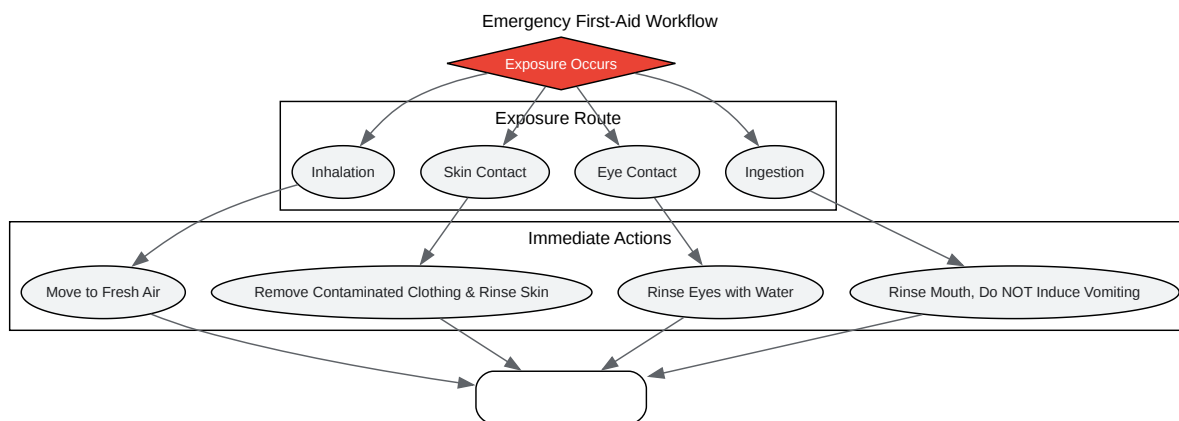
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.<sup>[8]</sup> A single dose of the substance is applied to the eye of an albino rabbit, with the untreated eye serving as a control.<sup>[8]</sup> The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific time points after application.<sup>[8]</sup>
- OECD Test Guideline 406: Skin Sensitization: This test is used to determine if a substance has the potential to cause skin sensitization (allergic contact dermatitis).<sup>[18]</sup> The Guinea Pig Maximisation Test (GPMT) or the Buehler Test are the preferred methods.<sup>[19]</sup> The test involves an initial exposure to the substance (induction phase) followed by a challenge exposure after a rest period to observe for allergic reactions.<sup>[18]</sup><sup>[19]</sup>

## Visualizations



## Safe Handling Workflow for Tetrahexyl Orthosilicate





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